

7-Hydroxymethyl-9-methylbenz(c)acridine CAS number and molecular weight

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Compound of Interest

Compound Name: 7-Hydroxymethyl-9-methylbenz(c)acridine

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Technical Guide: **7-Hydroxymethyl-9-methylbenz(c)acridine** and Its Isomer 9-Hydroxymethyl-7-methylbenz(c)acridine

Disclaimer: Initial searches for "**7-Hydroxymethyl-9-methylbenz(c)acridine**" did not yield a specific CAS number or molecular weight, suggesting it may be a less common or differently named compound. This guide will focus on the closely related and cataloged isomer, 9-Hydroxymethyl-7-methylbenz(c)acridine, for which verifiable data is available.

Core Compound Identification

This technical guide provides an in-depth overview of 9-Hydroxymethyl-7-methylbenz(c)acridine, a heterocyclic aromatic compound belonging to the acridine family. Acridine derivatives are of significant interest to researchers and drug development professionals due to their diverse biological activities, including potential applications in oncology.

Compound Name	CAS Number	Molecular Formula	Molecular Weight
9-Hydroxymethyl-7-methylbenz(c)acridine	160543-02-2	C ₁₉ H ₁₅ NO	273.33 g/mol

Synthesis of Acridine Derivatives

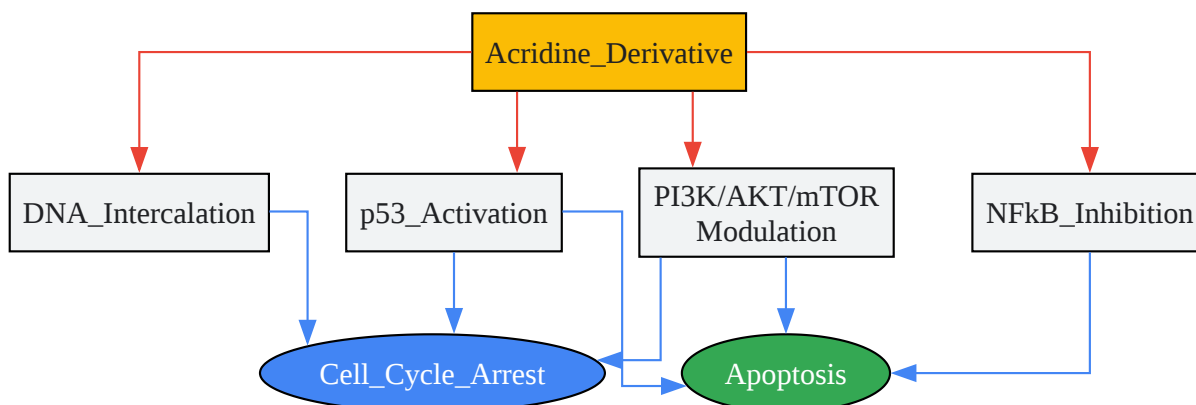
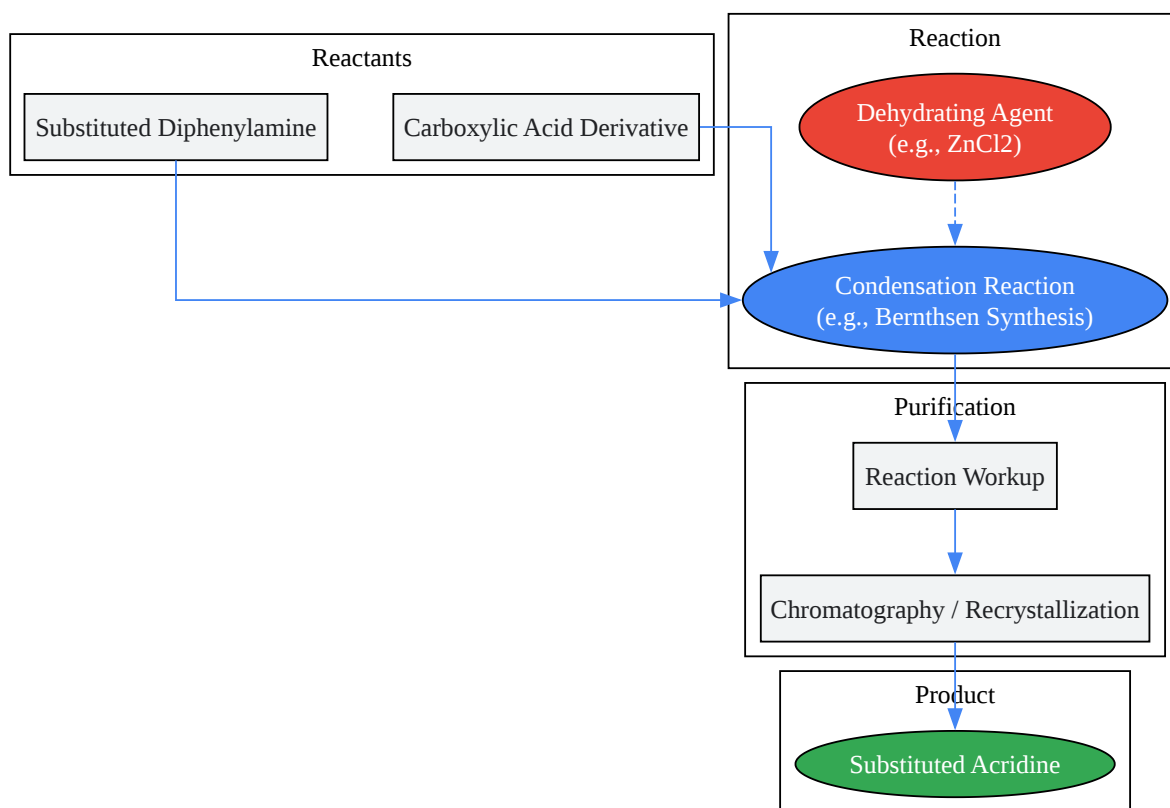
The synthesis of substituted acridines can be achieved through several established methods. While a specific protocol for 9-Hydroxymethyl-7-methylbenz(c)acridine is not readily available in the searched literature, the following are common synthetic routes for the acridine core structure.

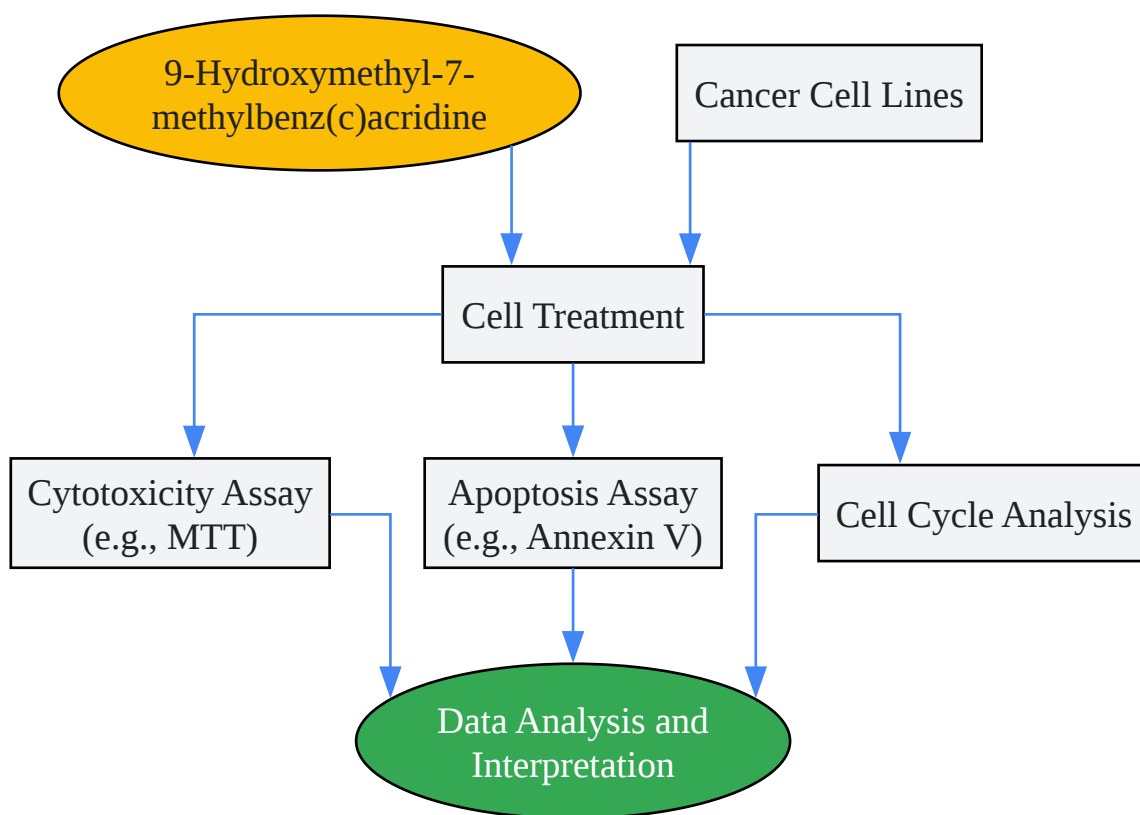
a) Berntsen Acridine Synthesis: This method involves the condensation of a diphenylamine with a carboxylic acid in the presence of a dehydrating agent like zinc chloride at high temperatures.[\[1\]](#)[\[2\]](#)

b) Friedlander Synthesis: This approach involves the reaction of an o-aminobenzaldehyde or ketone with a compound containing a reactive methylene group (e.g., cyclohexanone) to form the quinoline ring system, which is a core component of the acridine structure.[\[1\]](#)[\[2\]](#)

Illustrative Synthetic Workflow:

Below is a generalized workflow for the synthesis of a substituted acridine, which could be adapted for 9-Hydroxymethyl-7-methylbenz(c)acridine.





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References

- 1. Acridine and Its Derivatives: Synthesis, Biological, and Anticorrosion Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis, Reactions and Medicinal Uses of Acridine | Pharmaguideline [pharmaguideline.com]
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